

Essential Safety and Operational Guide for Handling HMR 1556

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Compound of Interest

Compound Name: **HMR 1556**
Cat. No.: **B1673319**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling of **HMR 1556**, a potent and selective IKs channel blocker utilized in cardiovascular research. Adherence to these procedures is critical for ensuring personnel safety and maintaining experimental integrity.

Chemical and Safety Data Overview

HMR 1556, chemically identified as (3R,4S)-(+)-N-[3-hydroxy-2,2-dimethyl-6-(4,4,4-trifluorobutoxy)chroman-4-yl]-N-methylmethanesulfonamide, is a research chemical for which a comprehensive Safety Data Sheet (SDS) is not readily available.^[1] Therefore, it must be handled with the care afforded to all laboratory chemicals of unknown toxicity. The following tables summarize its key chemical properties and the recommended minimum personal protective equipment (PPE).

Property	Value
Chemical Formula	<chem>C17H24F3NO5S</chem> [2]
Molecular Weight	411.44 g/mol [2]
CAS Number	223749-46-0 [2]
Appearance	Solid
Solubility	Soluble in DMSO up to 100 mM [2]
Storage	Store at room temperature [2]

Personal Protective Equipment (PPE)	Specification
Body Protection	Standard laboratory coat. [3]
Eye Protection	Safety glasses with side shields (minimum); chemical splash goggles for bulk handling or splash risks. [1][4]
Hand Protection	Disposable nitrile gloves (double-gloving recommended for extended handling). [1][5]
Footwear	Closed-toe shoes. [3]
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. Use a certified respirator if aerosols may be generated or if working in a poorly ventilated space.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **HMR 1556** from receipt to use in experimental settings.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.

- Verify that the container is properly labeled.
- Store the compound at room temperature in a designated, well-ventilated, and dry location, away from incompatible materials.

2. Preparation of Stock Solutions:

- All weighing and initial dilutions of the solid compound should be performed in a chemical fume hood to minimize inhalation exposure.
- **HMR 1556** is soluble in DMSO.^[2] Prepare stock solutions by dissolving the solid in an appropriate volume of DMSO.
- Ensure all labware used for handling the compound and its solutions is clean and dedicated for this purpose if possible.

3. Use in Experiments:

- When handling solutions of **HMR 1556**, always wear the prescribed PPE.
- Avoid direct contact with skin and eyes.
- Minimize the generation of aerosols.
- Conduct all experimental procedures involving **HMR 1556** in a well-ventilated area.

Disposal Plan

Proper disposal of **HMR 1556** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Solid Waste: Unused **HMR 1556** powder and any materials grossly contaminated with the solid (e.g., weigh boats, contaminated gloves) should be collected in a clearly labeled, sealed hazardous waste container.

- Liquid Waste: Unused stock solutions and aqueous experimental solutions containing **HMR 1556** should be collected in a designated, sealed hazardous liquid waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Sharps Waste: Needles, syringes, or other sharps contaminated with **HMR 1556** must be disposed of in a designated sharps container.

2. Labeling and Storage of Waste:

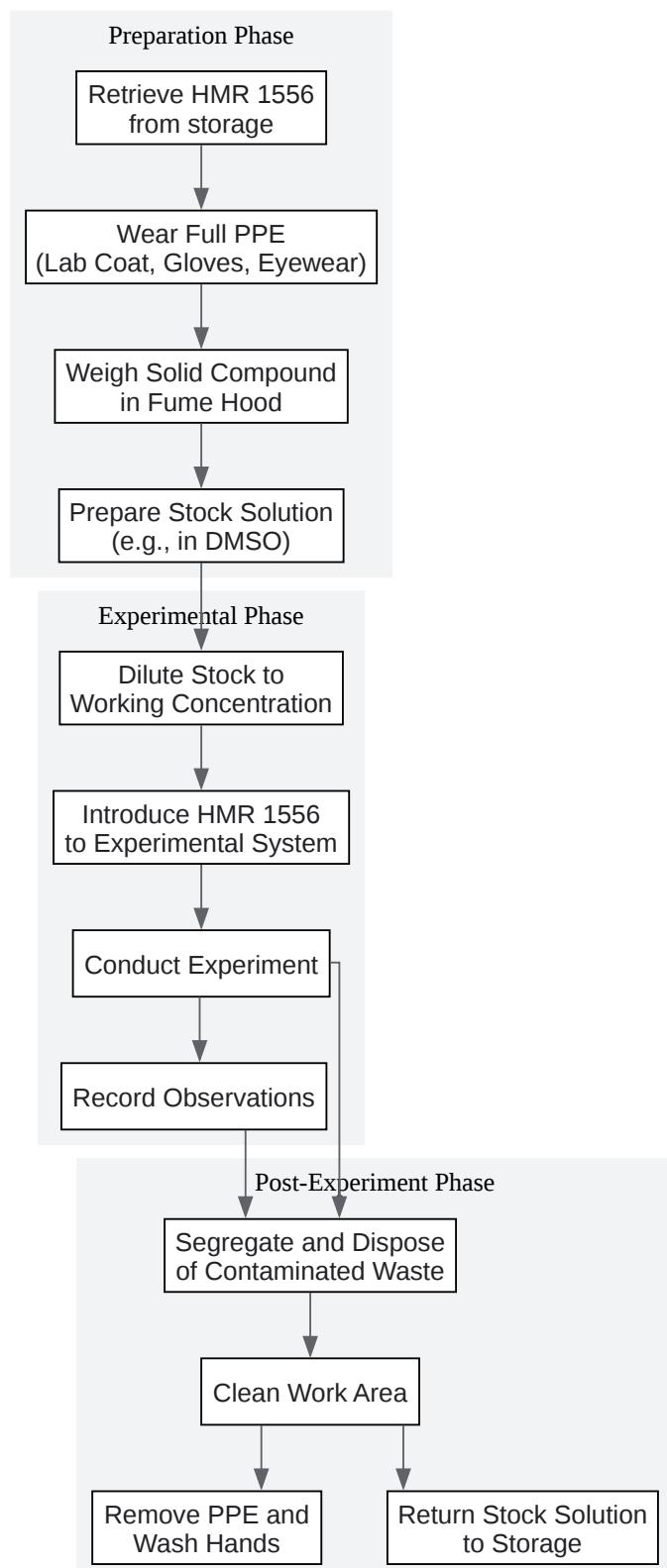
- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**HMR 1556**."
- Store waste containers in a designated satellite accumulation area, ensuring they are sealed and secondary containment is used where appropriate.

3. Final Disposal:

- All waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Do not dispose of **HMR 1556** down the drain or in regular trash.

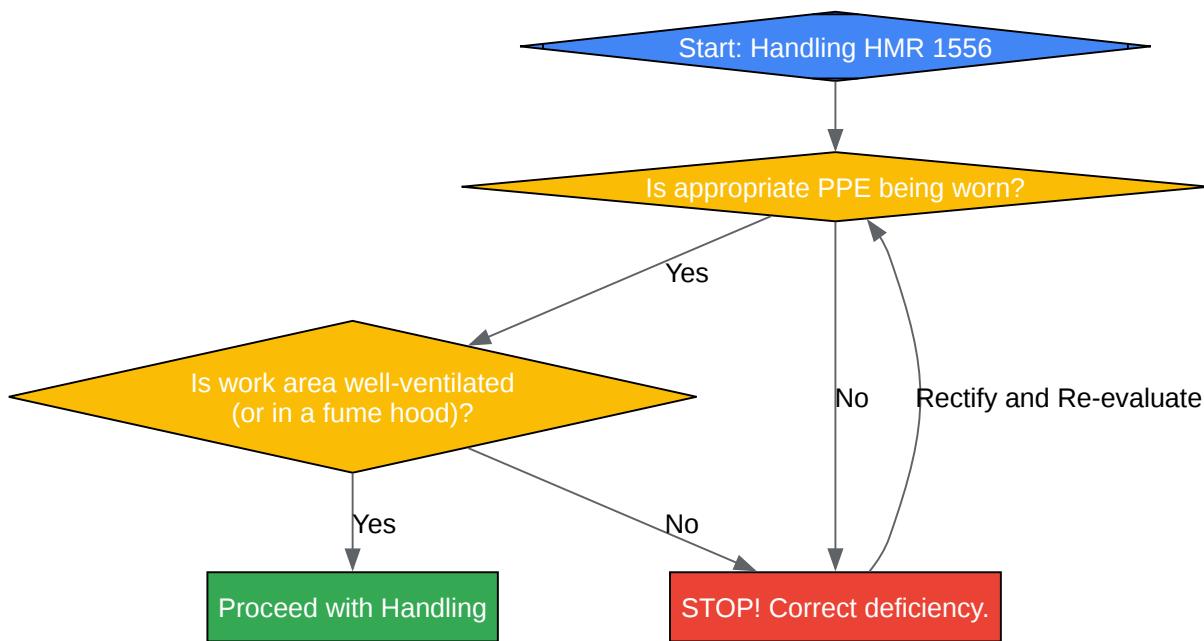
Experimental Workflow and Safety Checkpoints

The following diagrams illustrate a typical experimental workflow for using **HMR 1556** and the associated safety checkpoints.



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Caption: Experimental Workflow for **HMR 1556** Handling.



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Caption: Pre-Operational Safety Check for **HMR 1556**.

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